

An In-depth Technical Guide to Amanitin Derivatives and their Structure-Activity Relationship

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Compound of Interest

Compound Name: Amanitin

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Executive Summary

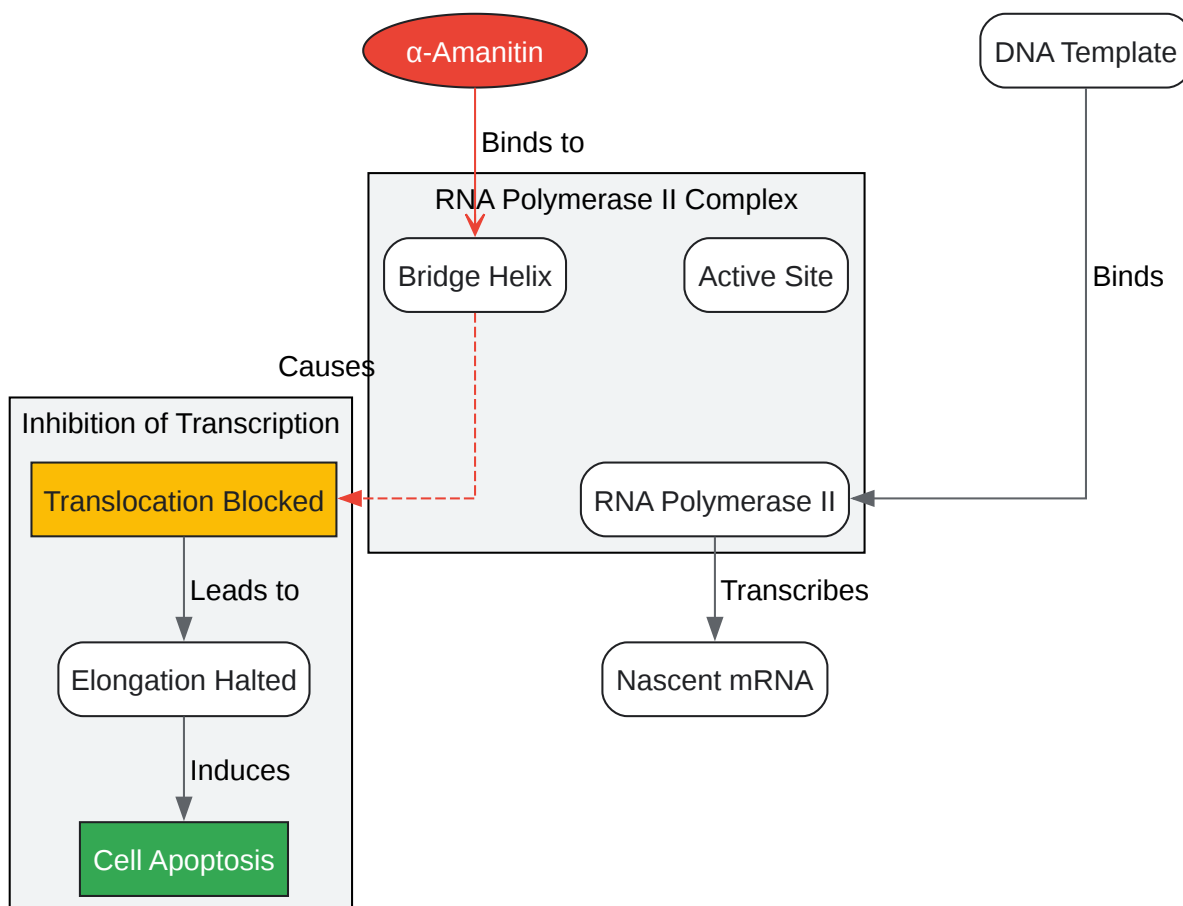
Amanitin, a bicyclic octapeptide toxin isolated from the *Amanita* genus of mushrooms, is a potent and highly specific inhibitor of eukaryotic RNA polymerase II (Pol II).^{[1][2][3]} This unique mechanism of action, which leads to the cessation of protein synthesis and subsequent apoptosis, makes it a compelling payload for the development of next-generation cancer therapeutics, particularly antibody-drug conjugates (ADCs).^{[4][5][6][7]} Unlike many conventional chemotherapeutics that target dividing cells, **amanitin**'s cytotoxicity extends to quiescent cells, offering a potential strategy to eradicate dormant tumor cells and prevent relapse.^{[8][9][10]} Understanding the intricate relationship between the structure of **amanitin** and its biological activity is paramount for designing and synthesizing novel derivatives with improved therapeutic indices. This guide provides a comprehensive overview of the structure-activity relationships (SAR) of **amanitin** derivatives, details key experimental protocols, and presents quantitative data to inform ongoing research and development efforts.

The Core Structure and Mechanism of Action of α -Amanitin

α -**Amanitin** is a cyclic octapeptide with a unique bicyclic structure formed by a "head-to-tail" peptide linkage and a tryptathionine cross-link between the tryptophan and cysteine residues. [11] Its potent toxicity stems from its ability to bind with high affinity to the largest subunit of RNA polymerase II, RPB1. [3]

Mechanism of Inhibition:

α -**Amanitin** acts as a non-competitive inhibitor of RNA polymerase II. It binds to a pocket formed by the "bridge helix" and "funnel" regions of the enzyme, near the active site. [12][13] [14] This binding event does not prevent the initial binding of nucleotides but physically obstructs the translocation of the DNA and RNA strands through the polymerase. [10][12] This stalling of the elongation phase of transcription effectively halts the synthesis of messenger RNA (mRNA), leading to a global shutdown of protein production and ultimately triggering apoptosis. [6][15] The rate of transcription can be slowed by over 1,000-fold. [10] The interaction is highly specific; RNA polymerase I is insensitive, and RNA polymerase III is only inhibited at much higher concentrations. [10][16]



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Caption: Mechanism of α -Amanitin Inhibition of RNA Polymerase II.

Structure-Activity Relationship (SAR) of Amanitin Derivatives

The development of **amanitin**-based therapeutics relies on chemical modifications that allow for conjugation to delivery vehicles (like antibodies) while retaining high cytotoxicity. SAR studies have identified several key regions of the **amanitin** molecule where modifications can be made and have highlighted residues critical for its biological activity.

- Tryptophan (Trp) Moiety: The indole ring of the tryptophan residue is a versatile site for modification.
 - 6'-Position: The hydroxyl group (6'-OH) is crucial for the high toxicity of α -amanitin.[17] However, this position is also a favored site for attaching linkers for ADC development, as modifications are well-tolerated.[17][18] Ether derivatives at this position generally show only a slight reduction in RNA Pol II affinity.[18] A recent patent also describes derivatives with an amino group at the 6' position for use in conjugates.[19]
 - 7'-Position: This position is generally tolerant to modifications, with various amine and arylazo substitutions resulting in active analogs.[17][18]
- (2S,3R,4R)-4,5-dihydroxy-isoleucine (DHlle): The primary hydroxyl group of this non-canonical amino acid is not directly involved in binding to RNA polymerase II.[20] This makes it a suitable site for derivatization, such as esterification with oleic acid, which has been shown to increase cytotoxicity by enhancing cellular uptake.[20]
- trans-Hydroxyproline (Hyp): The hydroxyproline residue is known to be critical for toxicity.[2] Its specific conformation and hydrogen-bonding capabilities are thought to be essential for maintaining the rigid three-dimensional structure required for high-affinity binding to Pol II.[2][21]
- Asparagine (Asn) Side Chain: The asparagine side chain has been evaluated as a potential linker attachment site for ADC applications.[22]
- Sulfoxide Bridge: The stereochemistry of the sulfoxide in the tryptathionine bridge is critical. The naturally occurring (R)-sulfoxide is approximately 8-fold more toxic than the synthetic (S)-sulfoxide diastereomer.[17] This site can also be derivatized for conjugation.[22]
- β -Amanitin: This natural analog differs from α -amanitin by having a carboxylic acid on the asparagine residue instead of an amide. While exhibiting comparable biological activity, this carboxyl group provides a convenient, native handle for conjugation reactions.[23]

Quantitative Analysis of Amanitin and Derivative Cytotoxicity

The potency of **amanitin** and its derivatives is typically quantified by the half-maximal inhibitory concentration (IC50) in various cell lines. These values can vary significantly depending on the cell line, which may be related to the differential expression of uptake transporters like OATP1B3.[\[24\]](#)

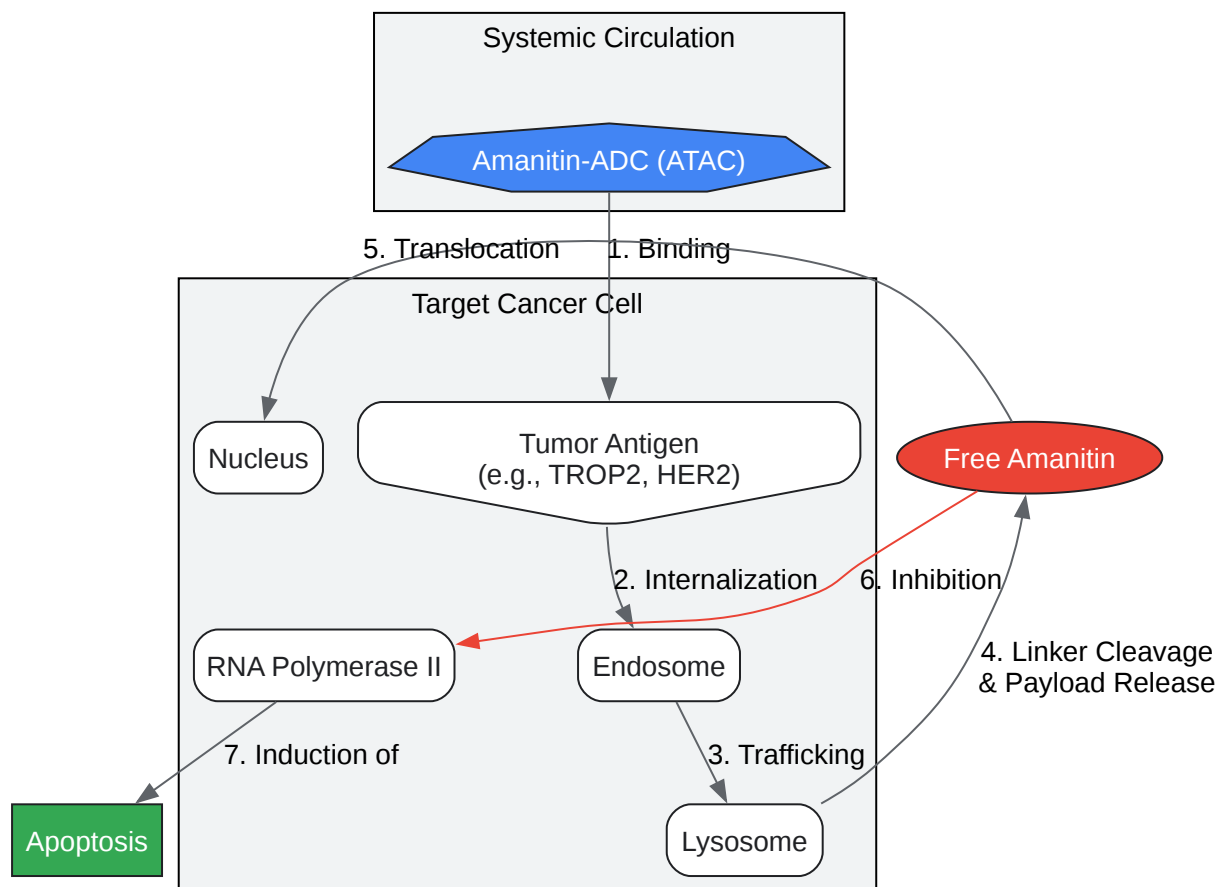
Compound/Derivative	Cell Line(s)	IC50 Value	Reference(s)
α -Amanitin	MV411	$0.59 \pm 0.07 \mu\text{M}$	[25]
THP1	$0.72 \pm 0.09 \mu\text{M}$	[25]	
Jurkat	$0.75 \pm 0.08 \mu\text{M}$	[25]	
K562	$2.0 \pm 0.18 \mu\text{M}$	[25]	
SUDHL6	$3.6 \pm 1.02 \mu\text{M}$	[25]	
HL60	$4.5 \pm 0.73 \mu\text{M}$	[25]	
Primary human hematopoietic cells	$\sim 0.7 \mu\text{M}$	[25]	
Unconjugated (in vitro)	476 nM	[26]	
β -Amanitin	Mouse Fibroblasts	1.8 $\mu\text{g/ml}$	[20]
6'-O-methyl- α -amanitin	Mouse Fibroblasts	2.5 $\mu\text{g/ml}$	[20]
Amaninamide Oleic Acid Ester	Mouse Fibroblasts	0.02 $\mu\text{g/ml}$	[20]
β -Amanitin-poly-(L)-lysine	Mouse Fibroblasts	0.018 $\mu\text{g/ml}$	[20]
RGD- α -amanitin Conjugates	U87 ($\alpha\text{V}\beta 3^+$), A549 ($\alpha\text{V}\beta 3^-$), MDA-MB-468 ($\alpha\text{V}\beta 3^-$)	Potency similar to or slightly greater than α -amanitin	[27]
hRS7-ATACs (TROP2-targeting)	TROP2-expressing PDAC cells	Picomolar range	[9]

Amanitin-Based Antibody-Drug Conjugates (ATACs)

The high potency and unique mode of action of **amanitin** make it an ideal payload for ADCs, a class of therapeutics that uses monoclonal antibodies to selectively deliver cytotoxic agents to cancer cells.^{[4][6]} These are often referred to as Antibody Targeted **Amanitin** Conjugates (ATACs).^{[22][28]}

The design of an effective ATAC involves several key components:

- **Antibody:** A monoclonal antibody that specifically recognizes an antigen overexpressed on the surface of tumor cells.
- **Payload:** An **amanitin** derivative.
- **Linker:** A chemical moiety that connects the **amanitin** payload to the antibody. Linkers can be cleavable (e.g., sensitive to lysosomal proteases like Valine-Alanine) or non-cleavable.^[9] The choice of linker and conjugation site can significantly impact the stability, efficacy, and tolerability of the ADC.^{[22][28]}



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Caption: General workflow of an Antibody Targeted **Amanitin** Conjugate (ATAC).

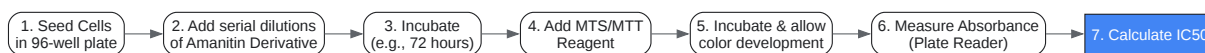
Key Experimental Protocols

In Vitro Cytotoxicity Assay (MTS/MTT)

This assay measures the metabolic activity of cells as an indicator of cell viability after exposure to a test compound.

Methodology:

- Cell Seeding: Plate cells (e.g., HL60, HepG2, K562) in a 96-well plate at a predetermined density and allow them to adhere overnight.[25]
- Compound Treatment: Treat the cells with serial dilutions of the **amanitin** derivative (e.g., from 0.1 to 100 μ M) for a specified incubation period (typically 72 hours).[24][25] Include untreated cells as a negative control and a known cytotoxic agent as a positive control.
- Reagent Addition: Add a tetrazolium salt solution (MTS or MTT) to each well.
- Incubation: Incubate the plate for a period (e.g., 1-4 hours) to allow viable cells to convert the tetrazolium salt into a colored formazan product.
- Measurement: Measure the absorbance of the formazan product using a plate reader at the appropriate wavelength.
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control. Plot the viability against the log of the compound concentration and fit the data to a dose-response curve to determine the IC₅₀ value.



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